

# Purification protocols for Lesinurad Impurity 2 intermediate

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## Compound of Interest

Compound Name: *Lesinurad Impurity 2*

CAS No.: *1158970-37-6*

Cat. No.: *B601861*

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Application Note: Purification Protocols for **Lesinurad Impurity 2** (Desbromo-Lesinurad)

## Introduction & Chemical Identity

In the development and manufacturing of Lesinurad (a URAT1 inhibitor for gout), the control of process-related impurities is critical for regulatory compliance (ICH Q3A/B). **Lesinurad Impurity 2**, identified as the Desbromo-Lesinurad (or Amino-Lesinurad), is a significant process impurity.[1]

It typically arises from the incomplete bromination of the amino-ester intermediate, followed by hydrolysis.[1] Unlike the active pharmaceutical ingredient (API), which possesses a bromine atom, Impurity 2 retains the primary amino group (

).[1] This structural difference fundamentally alters its physicochemical properties, specifically its acid-base behavior (pKa), which is the lever we will pull for its purification.[1]

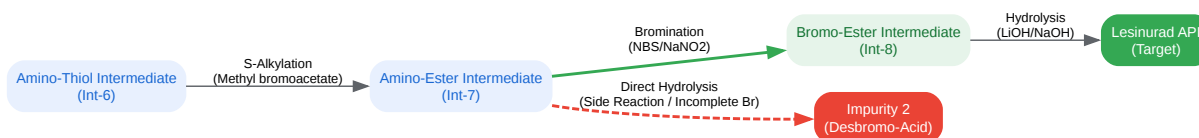
## Chemical Profile

- Common Name: **Lesinurad Impurity 2** (Desbromo-Lesinurad)[1]

- Chemical Name: 2-[[5-amino-4-(4-cyclopropylnaphthalen-1-yl)-4H-1,2,4-triazol-3-yl]thio]acetic acid[1][2][3]
- CAS Number: 1158970-37-6[1][3]
- Molecular Formula:  
[1]
- Molecular Weight: 340.40 g/mol [1][3]
- Key Functional Groups:
  - Carboxylic Acid: Acidic (pKa 3.5–4.0).[1]
  - Aminotriazole: Weakly basic/Amphoteric.[1]
  - Cyclopropylnaphthalene: Highly lipophilic.[1]

## Origin & Formation Pathway

Understanding the genesis of Impurity 2 is the first step in purification logic. It is a "bypass" impurity formed when the intermediate Methyl 2-((5-amino...)thio)acetate escapes the bromination step and undergoes hydrolysis alongside the main product.[1]



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Figure 1: Formation pathway of **Lesinurad Impurity 2** showing the critical divergence at the bromination step.

## Purification Strategy: The "Amphoteric Switch"

The purification logic relies on the zwitterionic nature of Impurity 2 compared to the strictly acidic nature of Lesinurad.

- Lesinurad (API): Contains a carboxylic acid and a weakly basic triazole (suppressed by Br).  
[1][4] It behaves primarily as an acid.[1]
- Impurity 2: Contains a carboxylic acid AND a free primary amine.[1] It is amphoteric.

The Strategy:

- At pH < 2: Both are protonated.[1] Impurity 2 forms a cationic ammonium salt ( ).[1] Lesinurad remains neutral/acidic.[1]
- At pH 4–5 (Isoelectric Region): Impurity 2 tends to be zwitterionic and least soluble, potentially precipitating or exhibiting different retention in chromatography.[1]
- At pH > 9: Both are anionic (carboxylate ).[1]

## Detailed Protocols

### Protocol A: Isolation of Impurity 2 (For Reference Standard)

Objective: To isolate high-purity (>98%) Impurity 2 from a crude enriched mixture or mother liquor for use as a quantitative standard.[1]

Reagents:

- Crude mixture containing Impurity 2.[1]
- Mobile Phase A: 0.1% Formic Acid in Water.[1]
- Mobile Phase B: Acetonitrile (ACN).[1]

- Diluent: DMSO:Water (1:1).[1]

#### Workflow:

- Sample Preparation:
  - Dissolve 500 mg of crude material in 10 mL of DMSO:Water (1:1).
  - Filter through a 0.45  $\mu\text{m}$  PTFE syringe filter to remove particulates.[1]
  - Note: Ensure complete dissolution; sonicate if necessary.[1]
- Preparative HPLC Method (Reverse Phase):
  - Column: C18 Preparative Column (e.g., YMC-Actus Triart C18, 20 x 250 mm, 5  $\mu\text{m}$ ).[1]
  - Flow Rate: 15–20 mL/min.[1]
  - Detection: UV at 254 nm (aromatic core) and 290 nm.[1]
  - Gradient:

Time (min)	% Mobile Phase B (ACN)
<b>0.0</b>	<b>10</b>
2.0	10
20.0	60
25.0	90

| 30.0 | 10 |[1]

- Fraction Collection:
  - Impurity 2 is more polar than Lesinurad (due to

vs

- ) and will elute earlier.[1]
- Collect peaks eluting at RRT ~0.85–0.90 relative to Lesinurad.[1]
  - Critical Check: Analyze fractions via analytical HPLC to confirm purity >98%.
  - Lyophilization:
    - Combine pure fractions.
    - Remove organic solvent (ACN) via rotary evaporation at 40°C under reduced pressure.[1]
    - Freeze the remaining aqueous phase and lyophilize for 24–48 hours to obtain an off-white amorphous solid.

## Protocol B: Removal of Impurity 2 from Lesinurad API

Objective: To purify the API batch by removing trace levels of Impurity 2.

Method: Selective Acid Wash / Reslurrying Since Impurity 2 has a basic amine, it can be selectively solubilized in acidic media where Lesinurad (insoluble acid) remains solid, or retained in the mother liquor during recrystallization.

- Dissolution:
  - Dissolve crude Lesinurad (10 g) in Ethyl Acetate (100 mL) at 50°C.
- Acidic Wash (Scavenging):
  - Wash the organic layer with 0.5 M HCl (2 x 30 mL).[1]
  - Mechanism:[1][4][5] The HCl protonates the amino group of Impurity 2, converting it into the water-soluble hydrochloride salt ( ).[1] Lesinurad remains in the Ethyl Acetate layer.
  - Separate the layers. Keep the Organic Layer.
- Crystallization (Isopropylamine Salt Formation):

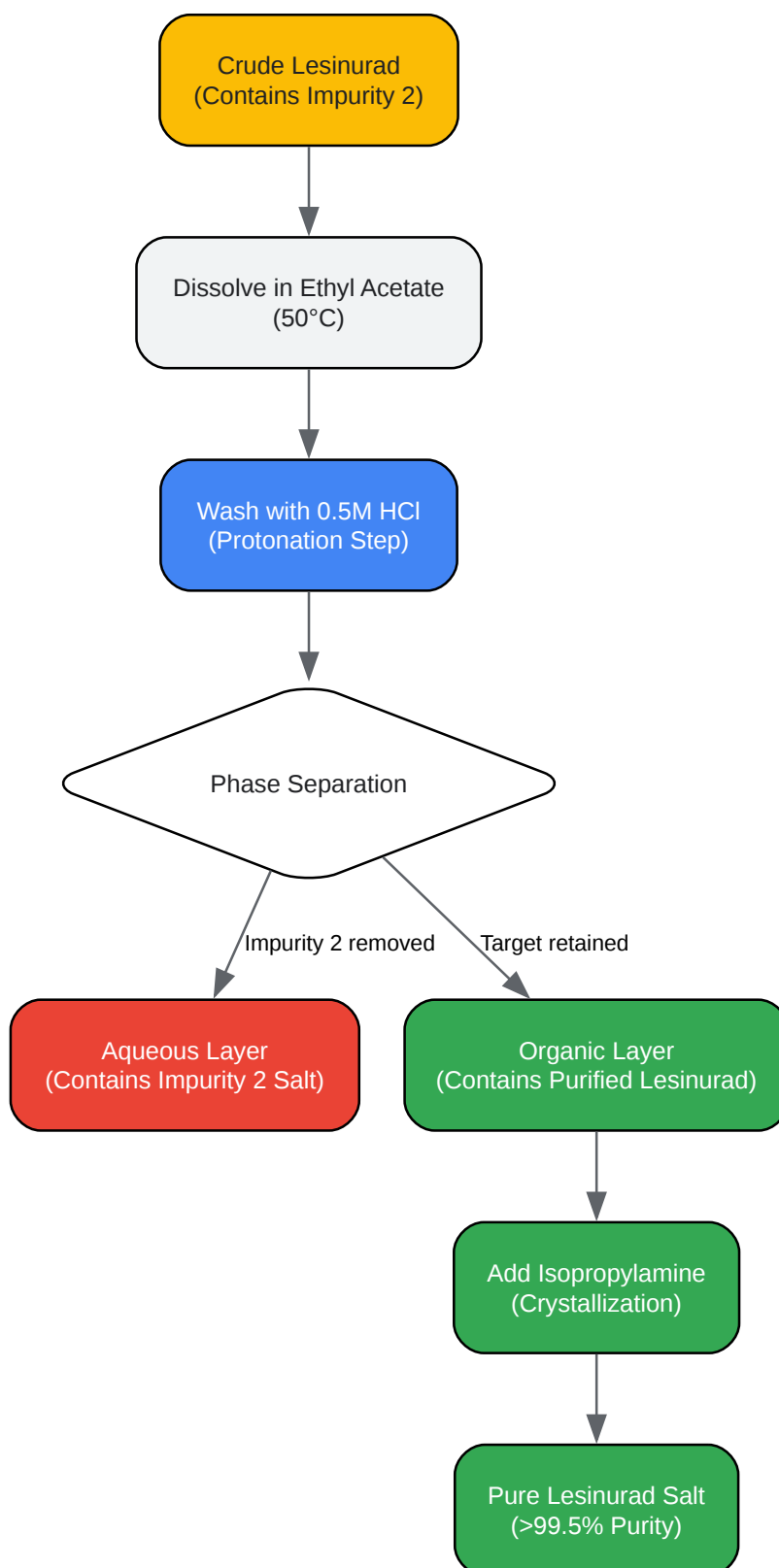
- Note: As per patent literature (See Ref 1), the isopropylamine salt of Lesinurad rejects impurities efficiently.
- Dry the organic layer over  
  
and concentrate to ~40 mL.
- Add Isopropylamine (1.1 eq) dropwise at room temperature.[1]
- Stir for 2–4 hours. The Lesinurad Isopropylamine salt precipitates.
- Impurity 2 (if any remains) stays in the mother liquor due to the higher solubility of its salt or competitive exclusion from the crystal lattice.
- Filtration & Washing:
  - Filter the white solid.
  - Wash with cold Ethyl Acetate.[1]
  - Dry under vacuum at 50°C.[1]

## Analytical Validation (HPLC)

To confirm the success of the purification, use the following analytical method.

Parameter	Condition
Column	Agilent Zorbax SB-C18 (150 x 4.6 mm, 3.5 µm)
Mobile Phase A	0.1% Orthophosphoric acid in Water
Mobile Phase B	Acetonitrile
Flow Rate	1.0 mL/min
Gradient	T0: 30% B
	T20: 80% B
	T25: 80% B
Detection	UV 292 nm
Retention Times	Impurity 2: ~8.5 min Lesinurad: ~12.2 min

## Visualization: Purification Workflow



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Figure 2: Purification workflow for removing Impurity 2 from the API utilizing acid-base extraction logic.

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